

Application Note: Use of Cesium-137 in Industrial Process Analysis

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Compound of Interest

Compound Name: Cesium-138

Cat. No.: B1237778

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Notice of Clarification: The isotope **Cesium-138** is not utilized for industrial process analysis due to its extremely short half-life of approximately 32.2 to 33.4 minutes, which makes it unsuitable for applications requiring a stable, long-term radiation source.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#) The industry standard for these applications is Cesium-137 (Cs-137), which has a half-life of about 30 years.[\[4\]](#)[\[6\]](#)[\[7\]](#) This document pertains exclusively to the applications and protocols for Cesium-137.

Introduction

Cesium-137 is a radioactive isotope produced through nuclear fission.[\[6\]](#)[\[8\]](#) It is a highly effective gamma-ray emitter, which, combined with its long half-life, makes it an invaluable tool for non-invasive analysis in a wide range of industrial processes.[\[9\]](#) Industrial gauges equipped with Cs-137 sources are used for the real-time, continuous measurement of density, level, thickness, and flow, providing critical data for process control and quality assurance without direct contact with the process material.[\[8\]](#)[\[10\]](#)[\[11\]](#) These radiometric or nucleonic measurement systems are particularly advantageous in environments with extreme temperatures, high pressures, or with corrosive and abrasive materials.[\[10\]](#)

Principle of Operation

The fundamental principle behind Cs-137 gauges is the attenuation of gamma radiation. A sealed Cs-137 source is placed on one side of a pipe or vessel, and a detector is placed on the opposite side.[\[10\]](#) The source emits a constant stream of gamma photons. As these photons pass through the process material, they are absorbed or scattered (an effect known as

Compton scattering).[12][13] The amount of radiation that reaches the detector is inversely proportional to the density of the material in the beam's path.[13] By calibrating the system with materials of known density, the detector's signal can be precisely correlated to the process variable being measured.[14]

Key Applications and Data

Cs-137 based gauges are integral to process control in numerous industries, including mining, petrochemicals, civil construction, and manufacturing.[11][13]

Density Measurement

In processes such as dredging, mining, and wastewater treatment, Cs-137 gauges provide continuous density measurements of slurries and liquids in pipes. This allows for precise control over material concentration and process efficiency.[15]

Application	Pipe Diameter (mm)	Typical Density Range (g/cm ³)	Measurement Precision
Mineral Slurry Transport	300	1.1 - 1.8	± 0.002 g/cm ³
Dredging Operations	500	1.0 - 1.5	± 0.005 g/cm ³
Flue Gas Desulfurization (Lime Milk)	100	1.05 - 1.25	± 0.001 g/cm ³

Level Measurement

These gauges can monitor the fill level of liquids or solids in tanks, hoppers, and reactors, even through thick vessel walls.[11] This is critical for inventory management, process control, and preventing overflows or process interruptions.

Vessel Type	Wall Material	Wall Thickness (mm)	Level Detection Range (m)
Steel Reactor	Carbon Steel	50	0.1 - 10
Storage Hopper	Concrete	200	0.5 - 25
Coke Drum	Steel Alloy	75	1 - 30

Thickness Gauging

In the production of materials like metal sheets or paper, Cs-137 gauges are used to ensure uniform thickness.[\[8\]](#) The gauge measures the mass per unit area, which is then converted to a thickness reading.

Material	Typical Thickness Range	Measurement Speed	Precision
Rolled Steel Sheet	0.5 - 10 mm	100 Hz	± 0.5%
Paper/Cardboard	50 - 500 g/m ²	50 Hz	± 1 g/m ²
Plastic Film	0.01 - 1 mm	120 Hz	± 0.001 mm

Experimental Protocols

Protocol for Installation of a Fixed Density Gauge

Objective: To correctly and safely install a Cs-137 density gauge on a process pipe for continuous measurement.

Disclaimer: Installation, commissioning, and removal of nuclear gauges must be performed by personnel with specific licenses and training, in accordance with all local and national regulations.[\[16\]](#)[\[17\]](#)

Materials:

- Cs-137 source head (e.g., Thermo Fisher Scientific DensityPRO, Endress+Hauser Gammapilot)

- Scintillation detector housing
- Mounting hardware (chains, bolts, brackets)
- Hand tools
- Radiation survey meter
- Personal dosimeters (e.g., film badge or TLD)

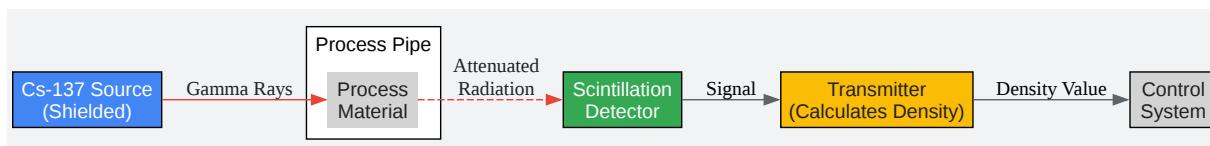
Procedure:

- Pre-Installation Checks:
 - Ensure all personnel have the required licenses and are wearing personal dosimeters.[\[18\]](#)
 - Verify the source is in the "safe" or shielded position and the shutter mechanism is locked.[\[19\]](#)
 - Conduct a radiation survey of the source housing to confirm shielding integrity. The dose rate should not exceed regulatory limits (e.g., 7.5 μ Sv/h at the nearest accessible point).[\[18\]](#)
- Mounting the Gauge:
 - Position the source and detector housings on opposite sides of the pipe. For slurries, mount on a vertical pipe section to ensure a representative cross-section is measured.[\[17\]](#)
 - For horizontal pipes, position the beam path at a 30- to 45-degree angle from the vertical to average density variations.[\[17\]](#)
 - Securely fasten the housings using the provided mounting hardware. Ensure the source identification tag is visible.[\[17\]](#)
- Alignment:
 - Align the beam path (centerline of the source) as closely as possible with the centerline of the detector. Misalignment can affect calibration and measurement accuracy.[\[17\]](#)

- Commissioning (Performed by specifically licensed personnel):
 - Unlock and open the source shutter.
 - Conduct a comprehensive radiation survey of the surrounding area to establish controlled zones and ensure dose rates are within safe limits.
- Calibration:
 - Fill the pipe with a process material of a known low density (e.g., water) and record the detector reading.
 - Fill the pipe with a process material of a known high density and record the detector reading.
 - Use these two points to establish the calibration curve in the gauge's software, correlating detector counts to material density.

Visualizations

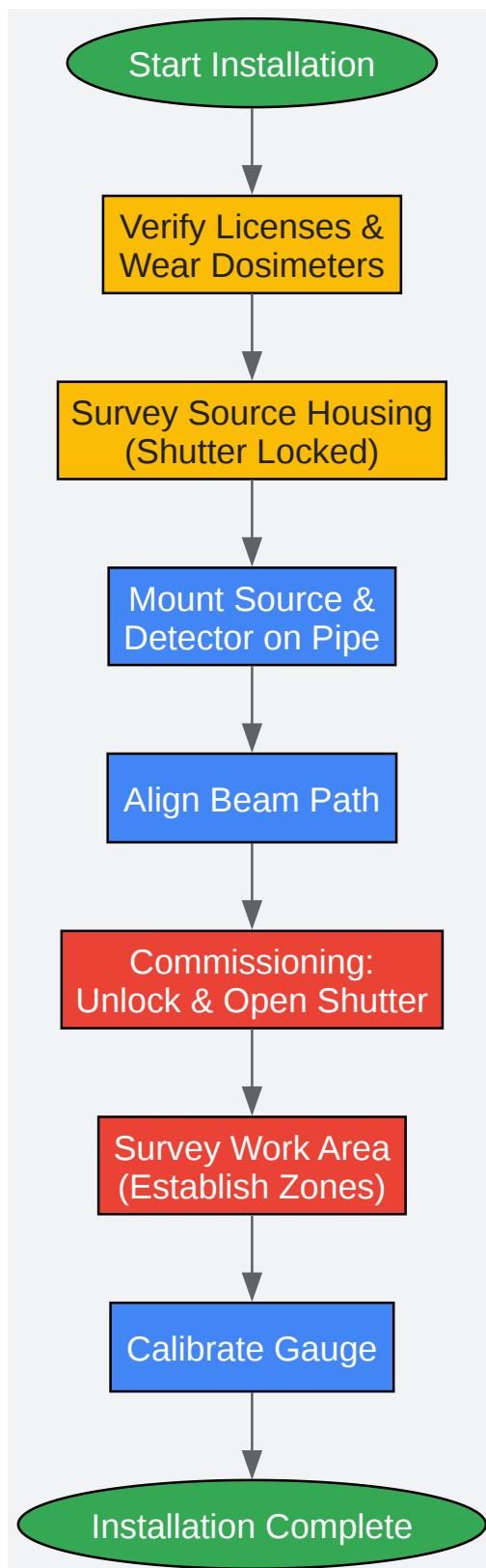
Principle of Radiometric Density Measurement



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Caption: Workflow of a Cs-137 density gauge system.

Installation Safety Workflow

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Caption: Key safety and procedural steps for gauge installation.

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